

An In-depth Technical Guide to 2-Bromo-1-iodo-4-nitrobenzene

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Compound of Interest

Compound Name: 2-Bromo-1-iodo-4-nitrobenzene

CAS No.: 7149-14-6

Cat. No.: B1267603

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and reactivity of **2-Bromo-1-iodo-4-nitrobenzene**, a versatile building block in organic synthesis. The information is curated for professionals in chemical research and drug development, with a focus on delivering precise data and actionable protocols.

Core Chemical Properties

2-Bromo-1-iodo-4-nitrobenzene is a halogenated nitroaromatic compound with the chemical formula $C_6H_3BrINO_2$.^{[1][2]} Its structure, featuring a benzene ring substituted with bromo, iodo, and nitro groups, offers multiple reactive sites for synthetic transformations.

Table 1: General Chemical Properties

Property	Value	Reference
Molecular Formula	C ₆ H ₃ BrINO ₂	[1][2]
Molecular Weight	327.90 g/mol	[2][3]
CAS Number	7149-14-6	[2][3]
Appearance	Solid	[2]
Purity	Typically ≥97%	[2]

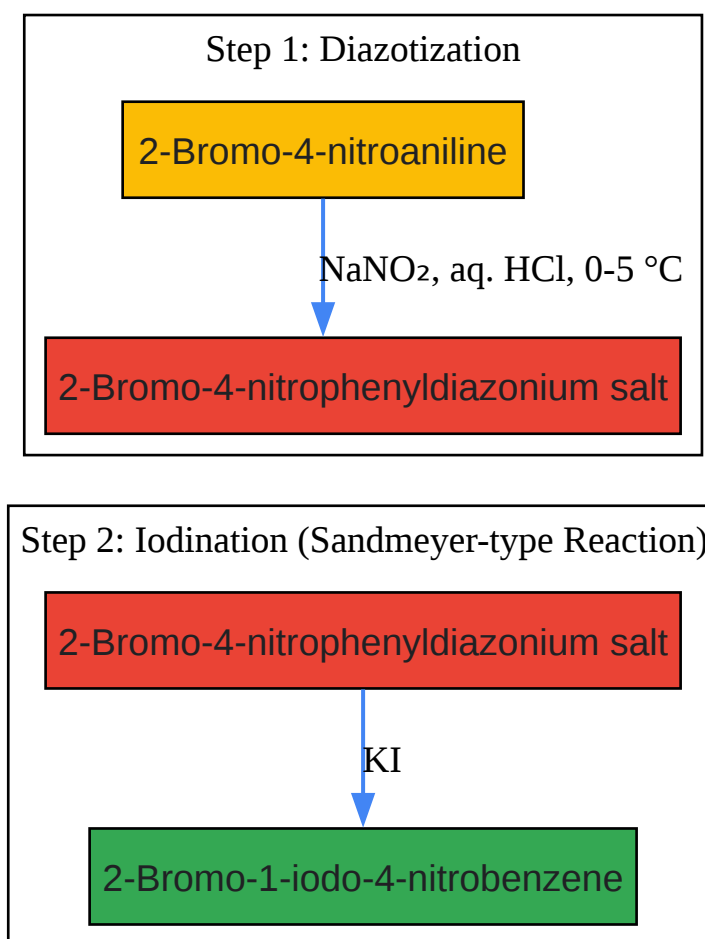
Table 2: Computed Physical and Chemical Properties

Property	Value	Source
XLogP3	3.1	PubChem
Hydrogen Bond Donor Count	0	PubChem
Hydrogen Bond Acceptor Count	2	PubChem
Rotatable Bond Count	1	PubChem
Exact Mass	326.83919 Da	PubChem
Monoisotopic Mass	326.83919 Da	PubChem
Topological Polar Surface Area	45.8 Å ²	PubChem
Heavy Atom Count	11	PubChem

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-Bromo-1-iodo-4-nitrobenzene** is not readily available in the reviewed literature, a plausible synthetic route can be devised based on established methods for analogous compounds, such as the Sandmeyer reaction. A potential pathway involves the diazotization of 2-bromo-4-nitroaniline followed by iodination.

Proposed Synthetic Pathway:



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Proposed synthesis of **2-Bromo-1-iodo-4-nitrobenzene**.

General Experimental Protocol (Hypothetical):

- Diazotization:
 - Dissolve 2-bromo-4-nitroaniline in a mixture of a suitable acid (e.g., aqueous HCl or H₂SO₄) and water.
 - Cool the mixture to 0-5 °C in an ice bath.
 - Slowly add a pre-cooled aqueous solution of sodium nitrite (NaNO₂) dropwise, maintaining the temperature below 5 °C.

- Stir the resulting diazonium salt solution at this temperature for a short period.
- Iodination:
 - In a separate flask, prepare a solution of potassium iodide (KI) in water.
 - Slowly add the cold diazonium salt solution to the KI solution with vigorous stirring.
 - Allow the reaction mixture to warm to room temperature and stir until the evolution of nitrogen gas ceases.
- Work-up and Purification:
 - Extract the product with a suitable organic solvent (e.g., dichloromethane or ethyl acetate).
 - Wash the organic layer with an aqueous solution of sodium thiosulfate to remove any residual iodine, followed by a wash with brine.
 - Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure.
 - Purify the crude product by column chromatography on silica gel or by recrystallization from an appropriate solvent system.

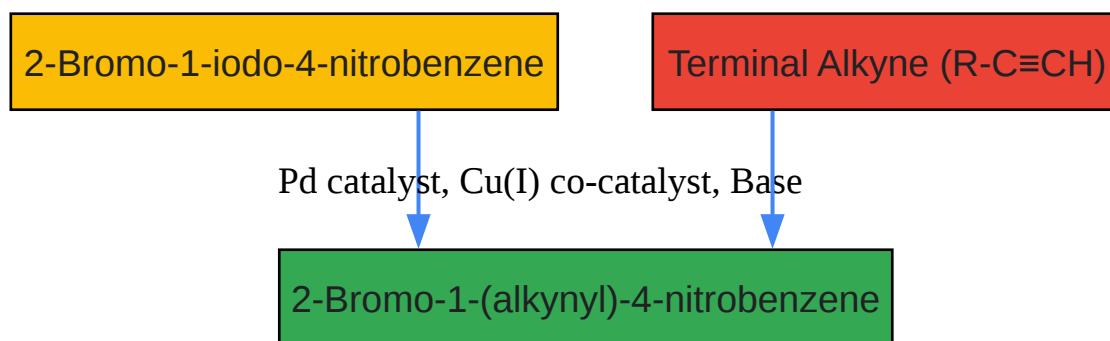
Reactivity and Applications in Synthesis

The synthetic utility of **2-Bromo-1-iodo-4-nitrobenzene** lies in the differential reactivity of its carbon-halogen bonds. The carbon-iodine bond is more reactive than the carbon-bromine bond in palladium-catalyzed cross-coupling reactions, allowing for selective functionalization.

Selective Cross-Coupling Reactions:

This compound is an excellent substrate for sequential or regioselective cross-coupling reactions such as the Suzuki-Miyaura and Sonogashira couplings. The more labile C-I bond can be selectively coupled, leaving the C-Br bond available for a subsequent transformation.

Sonogashira Coupling: A prime example of its utility is the regioselective Sonogashira coupling with a terminal alkyne. The reaction preferentially occurs at the iodo-substituted position.



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Regioselective Sonogashira coupling of **2-Bromo-1-iodo-4-nitrobenzene**.

Experimental Protocol for a General Sonogashira Coupling:

- Reaction Setup:
 - To a dry Schlenk flask under an inert atmosphere (e.g., argon or nitrogen), add **2-Bromo-1-iodo-4-nitrobenzene** (1.0 eq.), a palladium catalyst (e.g., Pd(PPh₃)₄ or PdCl₂(PPh₃)₂; 1-5 mol%), and a copper(I) co-catalyst (e.g., CuI; 2-10 mol%).
 - Add a suitable anhydrous and degassed solvent (e.g., THF or DMF).
- Addition of Reagents:
 - Add a base, typically an amine such as triethylamine (Et₃N) or diisopropylethylamine (DIPEA), which can also serve as a co-solvent.
 - Add the terminal alkyne (1.1-1.5 eq.).
- Reaction and Monitoring:
 - Stir the reaction mixture at room temperature or with gentle heating.
 - Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography (GC).
- Work-up and Purification:

- Upon completion, dilute the reaction mixture with an appropriate solvent and filter through a pad of celite.
- Wash the filtrate with saturated aqueous ammonium chloride and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the product by column chromatography on silica gel.

Spectroscopic Data

Spectroscopic data is crucial for the characterization of **2-Bromo-1-iodo-4-nitrobenzene**. While a complete set of experimental spectra is not widely published, ¹H NMR data is available. [\[4\]](#)

Table 3: Spectroscopic Data

Technique	Data	Reference
¹ H NMR	Available	[4]
¹³ C NMR	Data not readily available	
IR	Data not readily available	
Mass Spectrometry	Data not readily available	

Safety and Handling

2-Bromo-1-iodo-4-nitrobenzene is a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated fume hood.

GHS Hazard Statements:

- H302: Harmful if swallowed.[\[3\]](#)
- H312: Harmful in contact with skin.[\[3\]](#)

- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H332: Harmful if inhaled.[3]
- H335: May cause respiratory irritation.[3]

Precautionary Measures:

- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.
- Avoid inhalation of dust and vapors.
- Prevent contact with skin and eyes.
- In case of accidental exposure, seek immediate medical attention.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Bromo-1-iodo-4-nitrobenzene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1267603/docs#an-in-depth-technical-guide-to-2-bromo-1-iodo-4-nitrobenzene]

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